

Retrospective Analysis Technical Support Center (RATSC)

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Compound of Interest

Compound Name: Peptide 7140

CAS No.: 159440-06-9

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Current Status: ● Operational Operator: Senior Application Scientist Ticket Queue: High Priority
Topic: Overcoming Bias in Retrospective Case Study Analysis

Welcome to the Support Hub

Retrospective analysis of real-world data (RWD) is a powerful tool for drug development and hypothesis generation, but it is prone to structural flaws that can invalidate findings. This guide treats your analytical challenges as "technical incidents" requiring specific debugging protocols.

Below are the troubleshooting guides for the three most critical errors (biases) detected in retrospective experimental designs.

Ticket #001: "My control group looks nothing like my treatment group."

Diagnosis: Selection Bias & Confounding by Indication. Severity: Critical (System Failure). Root Cause: In non-randomized settings, clinicians prescribe treatments based on patient prognosis (e.g., sicker patients get the novel drug). Comparing raw outcomes between these groups creates a "channeling bias."

Resolution Protocol: Propensity Score Matching (PSM)

Theory: You cannot randomize retrospectively, but you can mimic randomization mathematically. The Propensity Score (PS) is a single scalar value representing the probability that a subject would have been treated given their observed covariates (Rosenbaum & Rubin, 1983).[1] By matching subjects with identical scores, you balance the covariates.[2]

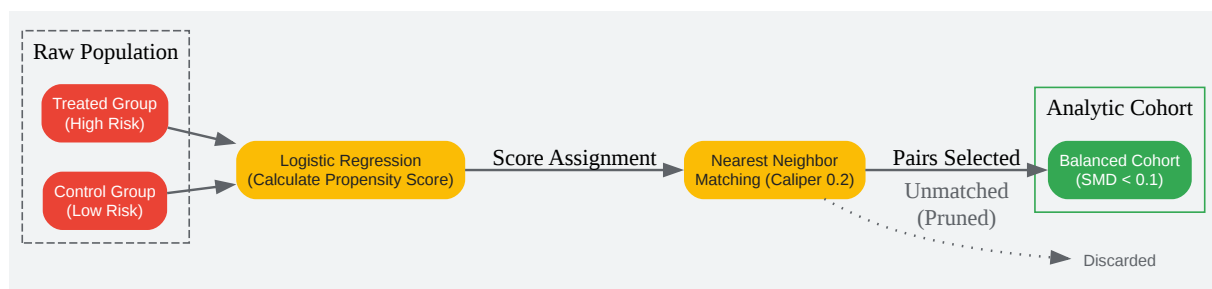
Step-by-Step Workflow:

- Covariate Selection: Identify all variables that influence treatment assignment (not just the outcome).
- Score Calculation: Run a logistic regression where Treatment (0/1) is the dependent variable and covariates are predictors.
 - Output: A probability value (0 to 1) for every patient.
- Matching Algorithm: Use "Nearest Neighbor" matching (usually 1:1) without replacement.
 - Constraint: Set a "caliper" (e.g., 0.2 standard deviations of the logit of the PS) to prevent poor matches.
- Diagnostics (The "Balance Check"):
 - Calculate the Standardized Mean Difference (SMD) for all covariates after matching.
 - Pass Criteria: $SMD < 0.1$ for all variables.
- Analysis: Run your primary outcome analysis (e.g., Cox Proportional Hazards) on the matched cohort only.

Data Presentation: Pre- vs. Post-Match Balance

Covariate	Unmatched Treated (Mean)	Unmatched Control (Mean)	SMD (Unmatched)	Matched Treated (Mean)	Matched Control (Mean)	SMD (Matched)
Age (Years)	68.5	62.1	0.45 (FAIL)	67.9	67.7	0.02 (PASS)
Charlson Index	4.2	1.8	0.88 (FAIL)	4.0	3.9	0.03 (PASS)
Prior Hospitalization	35%	12%	0.55 (FAIL)	33%	32%	0.04 (PASS)

Visualization: PSM Logic Flow

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Caption: Workflow transforming biased raw cohorts into a balanced analytic set using Propensity Scores.

Ticket #002: "My drug looks miraculously effective (90% survival benefit)."

Diagnosis: Immortal Time Bias.[3][4][5][6][7] Severity: Fatal (False Positive). Root Cause: The "Immortal Time" is the period between cohort entry (e.g., hospital discharge) and treatment

initiation. If you classify a patient as "treated" from day 0, but they didn't start the drug until day 30, they had to survive those 30 days to get the drug. This guarantee of survival creates a false advantage (Suisa, 2008).

Resolution Protocol: Time-Dependent Cox Regression

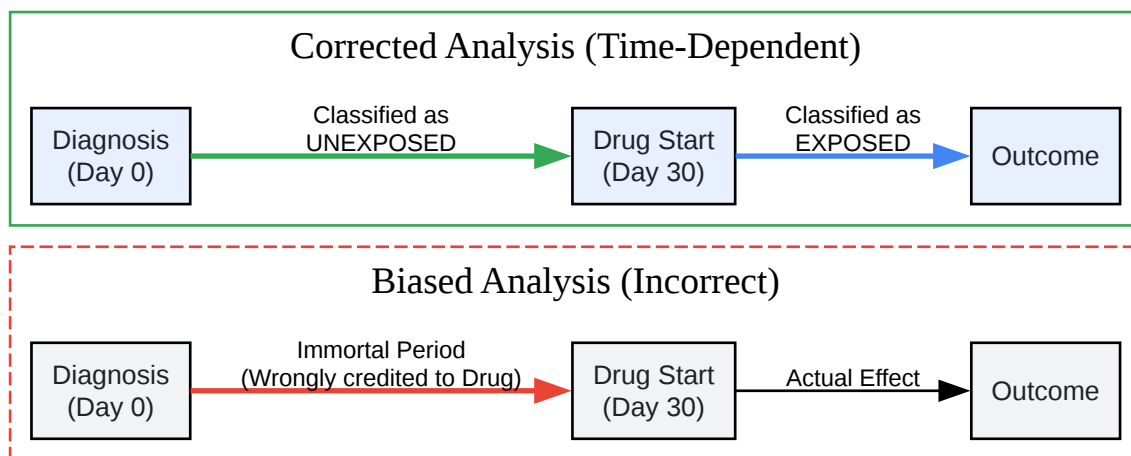
Theory: You must treat exposure as a variable that changes over time. A patient contributes person-time to the "unexposed" group until they take the first pill, at which point they switch to the "treated" group.

Step-by-Step Workflow:

- Define Time Zero (): Clearly define the start of follow-up (e.g., date of diagnosis) for everyone.
- Dataset Structuring (Counting Process Format):
 - Split patient records into time intervals (Start, Stop, Status).
 - Example: Patient A starts drug on Day 45.
 - Row 1: Interval [0, 45], Exposure = 0.
 - Row 2: Interval [45, End], Exposure = 1.
- Model Execution:
 - Run Cox Proportional Hazards model using the time-varying covariate.
 - Code Logic: `coxph(Surv(t_start, t_stop, event) ~ exposure + covariates)`
- Alternative (Landmark Analysis):
 - Set a "Landmark" time (e.g., 3 months post-diagnosis).
 - Only include patients who survived to the landmark.
 - Classify exposure based on what happened before the landmark.

- Measure outcomes after the landmark.

Visualization: The Immortal Time Trap



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Caption: Comparison of biased analysis (red path) vs. correct time-dependent accounting (green/blue).

Ticket #003: "I have too many variables. Which ones are confounders?"

Diagnosis: Model Over-specification / Collider Bias. Severity: High (Distorted Estimates). Root Cause: Adjusting for everything is dangerous. Adjusting for a variable caused by the exposure (a mediator) or a variable caused by the outcome (a collider) introduces new bias.

Resolution Protocol: Directed Acyclic Graphs (DAGs)

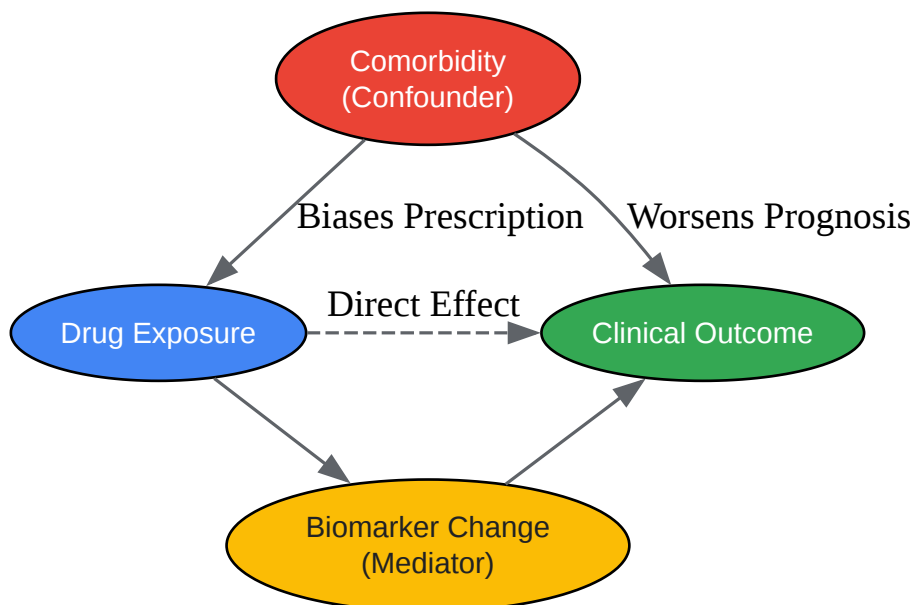
Theory: A DAG is a logic map used to identify the "Minimum Adjustment Set." You only adjust for variables that close "back-door paths" (common causes of both exposure and outcome).

Step-by-Step Workflow:

- Map Relations: Draw arrows representing causal assumptions based on biological literature.
 - (Exposure causes Outcome)

- and
(Confounder)
- Identify Back-Door Paths: Find any path from Exposure to Outcome that travels against the arrows.
- Select Covariates:
 - INCLUDE: Common causes (Confounders).
 - EXCLUDE: Mediators (Intermediates on the causal path).
 - EXCLUDE: Colliders (Variables caused by both Exposure and Outcome).
- Validation: Use the DAG to justify your regression model variables in the methods section (STROBE Item 12).

Visualization: Causal Logic Map



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Caption: DAG identifying Confounders (adjust for this) vs. Mediators (do not adjust).

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